Technical Guide: History and Discovery of Pentasarcosyl Angiotensin II

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Compound of Interest

Compound Name:	*Pentasarcosyl angiotensin II*
Cat. No.:	*B12297888*

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Part 1: Executive Summary & Historical Context

The Stability Paradox in Angiotensin Research

In the mid-20th century, the elucidation of the Renin-Angiotensin-Aldosterone System (RAAS) revolutionized cardiovascular physiology. However, researchers faced a critical hurdle: the native octapeptide Angiotensin II (Ang II) (Sequence: Asp-Arg-Val-Tyr-Ile-His-Pro-Phe) is extremely unstable in vivo. It has a half-life of less than a minute in circulation, primarily due to rapid degradation by aminopeptidases (specifically Aminopeptidase A) which cleave the N-terminal Aspartic acid (Asp) residue.

This instability made it difficult to:

- Perform sustained physiological studies without continuous infusion.
- Develop peptide-based therapeutics.
- Distinguish between the effects of Ang II and its metabolites (like Angiotensin III).

The Sarcosine Solution

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To combat enzymatic degradation, chemists at the Cleveland Clinic Foundation (notably M.C. Khosla and F.M.[1] Bumpus) began substituting the N-terminal Aspartate with non-natural amino acids. They discovered that Sarcosine (N-methylglycine), a methylated analog of glycine, conferred significant resistance to aminopeptidases because these enzymes require a free, unmodified

-amino group with specific steric properties to initiate cleavage.

This led to the development of [Sar^1]-Angiotensin II, which was more stable and potent than the native peptide. However, researchers needed tools to probe the structural requirements of the receptor itself. This necessitated the creation of "bulkier" analogs to test steric tolerance at the N-terminus.

Discovery of **Pentasarcosyl Angiotensin II**

Pentasarcosyl Angiotensin II, often abbreviated as $(Sar)_5$-Ang II, was synthesized as a molecular probe to test the limits of N-terminal modification. Unlike simple substitutions, this analog featured an extended N-terminus consisting of a chain of five sarcosine residues attached to the peptide.

Key Discovery Milestone (1987-1989): Research led by Alessandro M. Capponi and Hiroshi Mikami revealed a fascinating divergence in biological activity. While $(Sar)_5$-Ang II retained high potency in vasoconstriction (vascular smooth muscle), it was a poor inducer of aldosterone synthesis (adrenal cortex). This compound became the "Rosetta Stone" for proving that Angiotensin receptors in different tissues (vascular vs. adrenal) had distinct structural requirements for activation, foreshadowing the discovery of AT1 receptor subtypes and biased signaling.

Part 2: Chemical Structure & Synthesis[1]

Molecular Architecture

Pentasarcosyl Angiotensin II is a linear polypeptide conjugate.

- Core Sequence: Angiotensin II (Asp-Arg-Val-Tyr-Ile-His-Pro-Phe)
- Modification: N-terminal extension with a pentamer of Sarcosine (N-methylglycine).

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- Chemical Formula:

  [2]

- Molecular Weight: ~1401.6 Da

Structural Logic: The five sarcosine units form a flexible, methylated "tail."

- Methylation: The N-methyl groups prevent hydrogen bonding in the peptide backbone, increasing solubility and flexibility.

- Protease Shield: The bulky, non-natural extension sterically hinders aminopeptidases from accessing the scissile bond between the N-terminus and the first Arg/Asp residue.

Synthesis Protocol (Solid Phase)

The synthesis follows the Merrifield Solid Phase Peptide Synthesis (SPPS) methodology, which was the gold standard during the discovery era of these analogs.

Protocol Workflow:

- Resin Loading: Start with Chloromethylated polystyrene resin (Merrifield resin) esterified with the C-terminal Phenylalanine (Boc-Phe).

- Chain Elongation (C

  N): Sequential coupling of Boc-protected amino acids (Pro, His, Ile, Tyr, Val, Arg, Asp).

- The "Penta" Extension:

  - Perform 5 consecutive cycles of coupling Boc-Sarcosine.

  - Note: Coupling N-methyl amino acids (like Sar) is sterically difficult. Double coupling cycles or the use of stronger activators (e.g., DCC/HOBt) are required to ensure complete reaction.

- Cleavage: Treatment with anhydrous Hydrogen Fluoride (HF) to cleave the peptide from the resin and remove side-chain protecting groups (e.g., Tosyl on Arg/His).

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- Purification: Crude peptide is purified via Countercurrent Distribution (CCD) or Preparative HPLC.

Part 3: Biological Mechanism & "Dissociation" Phenomenon

The most significant scientific contribution of Pentasarcosyl Ang II is the Dissociation of Pressor and Steroidogenic Activity.

The Mechanism

Angiotensin II receptors (AT1) are G-Protein Coupled Receptors (GPCRs). Activation requires the C-terminus (Phe8) to dock deep into the receptor pocket, while the N-terminus interacts with extracellular loops to stabilize the "active" conformation.

- Vascular Smooth Muscle (VSMC): The AT1 receptors here are "promiscuous" regarding the N-terminus. They tolerate the bulky $(Sar)_5$ tail, allowing the analog to induce full vasoconstriction (Pressor effect).

- Adrenal Glomerulosa (Zona Glomerulosa): The AT1 receptors coupled to steroidogenesis (aldosterone release) have a strict steric constraint at the N-terminus. The massive $(Sar)_5$ tail prevents the peptide from achieving the specific conformation needed to trigger the

  signaling pathway required for aldosterone synthesis.

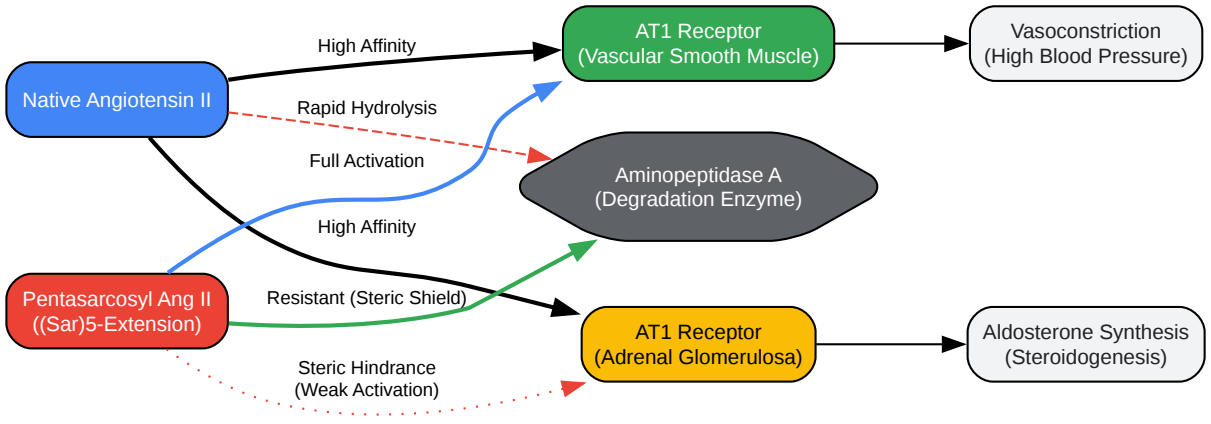
Comparative Data Table

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Compound	N-Terminus	Aminopeptidase Resistance	Pressor Activity (VSMC)	Steroidogenic Activity (Adrenal)
Angiotensin II	Asp (Native)	Low (Rapid degradation)	100% (Reference)	100% (Reference)
[Sar¹]-Ang II	Sar (Substituted)	High	120-150% (Super-agonist)	~100%
$(Sar)_5$-Ang II	$(Sar)_5$-Asp (Extended)	Very High	~80-90% (Potent)	< 10% (Weak/Partial)
Saralasin	Sar...Ala8	High	Antagonist	Antagonist

Part 4: Visualization of Signaling Pathways

The following diagram illustrates the differential signaling efficacy of Pentasarcosyl Ang II compared to native Ang II.



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Caption: Differential processing and signaling of Native Ang II vs. Pentasarcosyl Ang II. Note the steric hindrance blocking the adrenal pathway.

Part 5: Experimental Protocols

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In Vivo Pressor Assay (Rat Model)

Objective: To quantify vasoconstrictive potency.

- Preparation: Use male Sprague-Dawley rats (200-250g).
- Blockade: Administer ganglionic blocker (Pentolinium, 5 mg/kg s.c.) to eliminate endogenous sympathetic tone and stabilize baseline blood pressure.
- Catheterization: Cannulate the carotid artery (for BP measurement) and jugular vein (for peptide infusion).
- Dosing: Inject bolus doses of Ang II (10, 50, 100 ng/kg) to establish a standard curve.
- Test: Inject equimolar doses of Pentasarcosyl Ang II.
- Readout: Measure the peak change in Mean Arterial Pressure (MAP).
  - Expected Result: Pentasarcosyl Ang II will induce a sharp rise in MAP comparable to Ang II, but with a slightly prolonged duration of action due to resistance to degradation.

In Vitro Steroidogenesis Assay (Bovine Adrenal Cells)

Objective: To demonstrate low efficacy in aldosterone production.

- Cell Isolation: Digest bovine adrenal zona glomerulosa tissue with collagenase to obtain a single-cell suspension.
- Incubation: Aliquot cells (

  cells/mL) into Krebs-Ringer bicarbonate buffer containing glucose and BSA.
- Stimulation: Add increasing concentrations (

  to

  M) of Ang II or Pentasarcosyl Ang II.
- Measurement: Incubate for 2 hours at 37°C. Measure Aldosterone in the supernatant using Radioimmunoassay (RIA).

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- Analysis: Plot Concentration-Response curves.
  - Expected Result: Ang II will show a sigmoidal dose-response (

    at

    M). Pentasarcosyl Ang II will show a significantly right-shifted curve and a lower

    (partial agonism).

Part 6: References

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